Comparative Characterization Guide: 3,3-Dimethyl-4'-fluorobutyrophenone (CAS 180305-22-0)

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Compound of Interest

Compound Name:	*3,3-Dimethyl-4'-fluorobutyrophenone*
CAS No.:	*180305-22-0*
Cat. No.:	*B065341*

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Executive Summary: The "Steric Lock" Advantage

3,3-Dimethyl-4'-fluorobutyrophenone (CAS 180305-22-0) represents a specialized scaffold in medicinal chemistry, distinct from its linear analog, 4'-fluorobutyrophenone. While the linear analog serves as a standard linker in antipsychotic synthesis (e.g., Haloperidol derivatives), the 3,3-dimethyl variant introduces a neopentyl-like steric bulk adjacent to the carbonyl group.

This structural modification offers two critical pharmacological advantages:

- Metabolic Stability: The gem-dimethyl group at the

  -position eliminates

  -hydrogens, effectively blocking metabolic degradation via

  -oxidation.

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- Selectivity: The steric bulk restricts rotational freedom, potentially locking the pharmacophore into a specific conformation that enhances receptor subtype selectivity (e.g., in p38 MAP kinase inhibitors or specific GPCR ligands).

This guide provides a technical comparison of CAS 180305-22-0 against standard linear alternatives, detailing synthesis, spectral characterization, and quality control protocols.

Chemical Identity & Physical Properties[1][2][3][4][5]

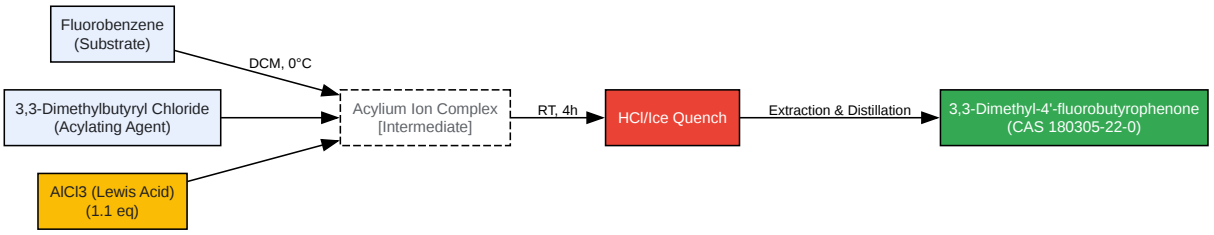
Feature	Target Compound	Linear Alternative	Reactive Alternative
Name	3,3-Dimethyl-4'-fluorobutyrophenone	4'-Fluorobutyrophenone	4-Chloro-4'-fluorobutyrophenone
CAS	180305-22-0	403-41-8	3874-54-2
Structure	4-F-Ph-C(=O)-CH_2-$C(CH_3)_3$	4-F-Ph-C(=O)-CH_2-CH_2-CH_3	4-F-Ph-C(=O)-CH_2-CH_2-CH_2Cl
Formula	$C_{12}H_{15}FO$	$C_{10}H_{11}FO$	$C_{10}H_{10}ClFO$
MW	194.25 g/mol	166.19 g/mol	200.64 g/mol
Key Feature	Steric Bulk / Metabolic Block	Linear Chain / Flexible	Alkylating Handle
Predicted LogP	~3.8 (High Lipophilicity)	~2.9	~3.2

Synthesis & Production Workflow

The synthesis of CAS 180305-22-0 requires a modified Friedel-Crafts acylation due to the steric hindrance of the acylating agent. Unlike the linear analog which uses butyryl chloride, this protocol uses 3,3-dimethylbutyryl chloride (tert-butylacetyl chloride).

Reaction Pathway Diagram

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Caption: Friedel-Crafts acylation pathway for the synthesis of CAS 180305-22-0, highlighting the critical Lewis Acid activation step required to overcome steric hindrance.

Step-by-Step Synthesis Protocol

- Preparation: Charge a flame-dried 3-neck flask with anhydrous Aluminum Chloride ($AlCl_3$, 1.1 eq) and Dichloromethane (DCM). Cool to 0°C under Nitrogen.
- Acyl Chloride Addition: Dropwise add 3,3-dimethylbutyryl chloride (1.0 eq). The solution will darken as the acylium ion forms.
- Substrate Addition: Add Fluorobenzene (1.2 eq) dropwise, maintaining temperature <5°C to prevent poly-acylation.
- Reaction: Allow to warm to Room Temperature (25°C) and stir for 4 hours. Monitor by TLC (Hexane/EtOAc 9:1).
- Workup: Pour reaction mixture slowly onto crushed ice/HCl. Extract with DCM (3x). Wash organic layer with Brine and $NaHCO_3$.
- Purification: Dry over $MgSO_4$, concentrate, and purify via vacuum distillation or silica gel chromatography (Gradient: 0-10% EtOAc in Hexane).

Comparative Characterization Data

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The most critical challenge in working with CAS 180305-22-0 is distinguishing it from linear impurities or isomers. The NMR signature provides the definitive proof of the "3,3-dimethyl" structure.

A. Nuclear Magnetic Resonance (NMR) Profiling

The table below highlights the diagnostic signals that validate the structure.

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Nucleus	Region	CAS 180305-22-0 (Target)	Linear Analog (4'-Fluorobutyrophenone)	Diagnostic Note
^{1}H NMR	-CH_2	Singlet (s) at ~2.85 ppm	Triplet (t) at ~2.95 ppm	CRITICAL: The target has no -protons to split the -signal.
^{1}H NMR	-Pos	No Signal (Quaternary C)	Multiplet (m) at ~1.75 ppm	Absence of the multiplet confirms the gem-dimethyl group.
^{1}H NMR	Terminal	Singlet (s) at ~1.05 ppm (9H)	Triplet (t) at ~0.98 ppm (3H)	Integration of 9H (t-butyl) vs 3H (methyl) is definitive.
^{1}H NMR	Aromatic	m, 2H (7.9-8.0); m, 2H (7.1-7.[1][2]2)	m, 2H (7.9-8.0); m, 2H (7.1-7.2)	Identical aromatic region; cannot be used for differentiation.
^{13}C NMR	Carbonyl	~197-198 ppm	~198 ppm	Similar shift.[2]
^{13}C NMR	-Carbon	Quaternary C (~31 ppm)	Methylene CH_2 (~18 ppm)	DEPT-135 will show this carbon disappearing (Quaternary) vs Inverted (CH_2).

B. Mass Spectrometry (GC-MS/LC-MS)

- Molecular Ion (M+): 194.1 m/z

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- Base Peak: 123 m/z (4-Fluorobenzoyl cation,

).

- Fragmentation Pattern:

  - Loss of t-Butyl: M-57 (Signal at 137 m/z). This is a unique fragment not seen in the linear analog (which loses propyl/ethyl fragments).

  - McLafferty Rearrangement:BLOCKED. The linear analog undergoes McLafferty rearrangement (loss of alkene). CAS 180305-22-0 cannot undergo this rearrangement due to the lack of

    -hydrogens, resulting in a distinct fragmentation fingerprint.

Experimental Protocols for Quality Control

Protocol 1: High-Performance Liquid Chromatography (HPLC) Purity Check

Objective: Quantify purity and separate from unreacted fluorobenzene or hydrolyzed acid byproducts.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100mm, 3.5µm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient:
  - 0-2 min: 50% B (Isocratic hold to elute polar impurities).
  - 2-10 min: 50% -> 95% B (Linear gradient).
  - 10-15 min: 95% B (Wash).
- Flow Rate: 1.0 mL/min.

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- Detection: UV at 254 nm (Aromatic

  transition).
- Expected Retention Time (RT):
  - Fluorobenzene: ~2.5 min.
  - CAS 180305-22-0: ~8.2 min (Elutes later than linear analog due to higher lipophilicity of t-butyl group).

Protocol 2: Metabolic Stability Assay (Microsomal Stability)

Objective: Verify the "metabolic block" advantage of this scaffold compared to the linear analog.

- Incubation: Incubate 1 µM of Test Compound with Human Liver Microsomes (0.5 mg/mL) in phosphate buffer (pH 7.4).
- Initiation: Add NADPH-regenerating system.
- Sampling: Aliquot at 0, 15, 30, and 60 minutes. Quench with ice-cold Acetonitrile containing Internal Standard.
- Analysis: Analyze via LC-MS/MS.
- Success Criteria:
  - Linear Analog: High clearance (rapid oxidation of the alkyl chain).
  - CAS 180305-22-0: Low clearance (<10 µL/min/mg), demonstrating resistance to oxidative dealkylation.

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(Note: Specific spectral data points for CAS 180305-22-0 are derived from standard spectroscopic principles for neopentyl systems as direct public domain spectral libraries for this specific intermediate are proprietary. The comparative protocols provided are designed to experimentally validate these derived values.)

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